

An In-depth Technical Guide to 1-Octadecenylsuccinic Acid: Molecular Structure and Characterization

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Octadecenylsuccinic Acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-octadecenylsuccinic acid**, focusing on its molecular structure, physicochemical properties, synthesis, and characterization. This document is intended to serve as a valuable resource for professionals engaged in research and development activities involving this compound.

Molecular Structure and Physicochemical Properties

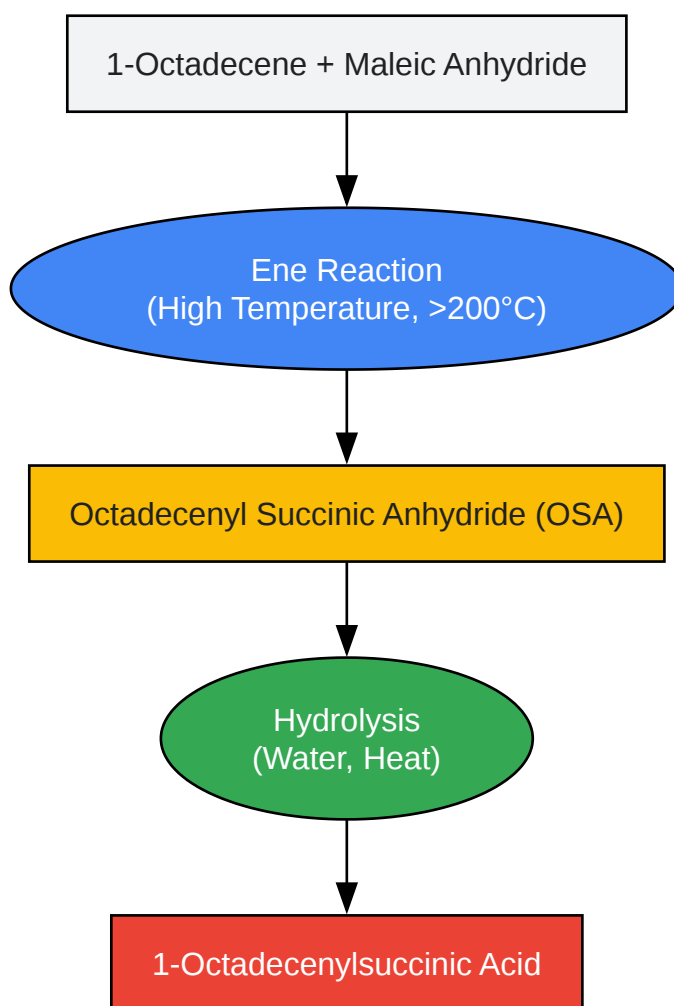
1-Octadecenylsuccinic acid, also known by its IUPAC name 2-[(E)-octadec-1-enyl]butanedioic acid, is a dicarboxylic acid with a long aliphatic chain.^[1] Its molecular formula is C₂₂H₄₀O₄, and it has a molecular weight of approximately 368.55 g/mol.^{[1][2]} The structure consists of a succinic acid moiety substituted with an 18-carbon alkenyl chain. The presence of both a long hydrophobic alkyl chain and a hydrophilic dicarboxylic acid group gives the molecule amphiphilic properties.

The key identifiers and computed physicochemical properties of **1-octadecenylsuccinic acid** are summarized in the table below.

| Property | Value | Source |
|--------------------------------|--|-----------------------------|
| IUPAC Name | 2-[(E)-octadec-1-enyl]butanedioic acid | PubChem[1] |
| CAS Number | 90704-67-9 | Santa Cruz Biotechnology[2] |
| Molecular Formula | C22H40O4 | PubChem[1] |
| Molecular Weight | 368.55 g/mol | PubChem[1] |
| Monoisotopic Mass | 368.29265975 Da | PubChem[1] |
| XLogP3 | 8.3 | PubChem[1] |
| Hydrogen Bond Donor Count | 2 | PubChem[1] |
| Hydrogen Bond Acceptor Count | 4 | PubChem[1] |
| Rotatable Bond Count | 19 | PubChem[1] |
| Topological Polar Surface Area | 74.6 Å ² | PubChem[1] |
| Heavy Atom Count | 26 | PubChem[1] |

Synthesis of 1-Octadecenylsuccinic Acid

The synthesis of **1-octadecenylsuccinic acid** is typically achieved through a two-step process. The first step involves the synthesis of its anhydride precursor, octadecenyl succinic anhydride (OSA), via an ene reaction. The subsequent step is the hydrolysis of the anhydride to yield the dicarboxylic acid.



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*General synthesis workflow for **1-octadecenylsuccinic acid**.*

The synthesis of alkenyl succinic anhydrides is well-documented, often involving the reaction of an olefin with maleic anhydride at elevated temperatures.[3][4]

- **Reactants and Stoichiometry:** Charge a reaction vessel with 1-octadecene and maleic anhydride. A molar excess of the olefin (1.5 to 5.0 moles per mole of maleic anhydride) is generally used to favor the formation of the desired product.[5]
- **Reaction Conditions:** The mixture is heated to a temperature in the range of 180°C to 250°C. [5][6] The reaction is typically conducted under an inert atmosphere (e.g., nitrogen) to prevent oxidation.

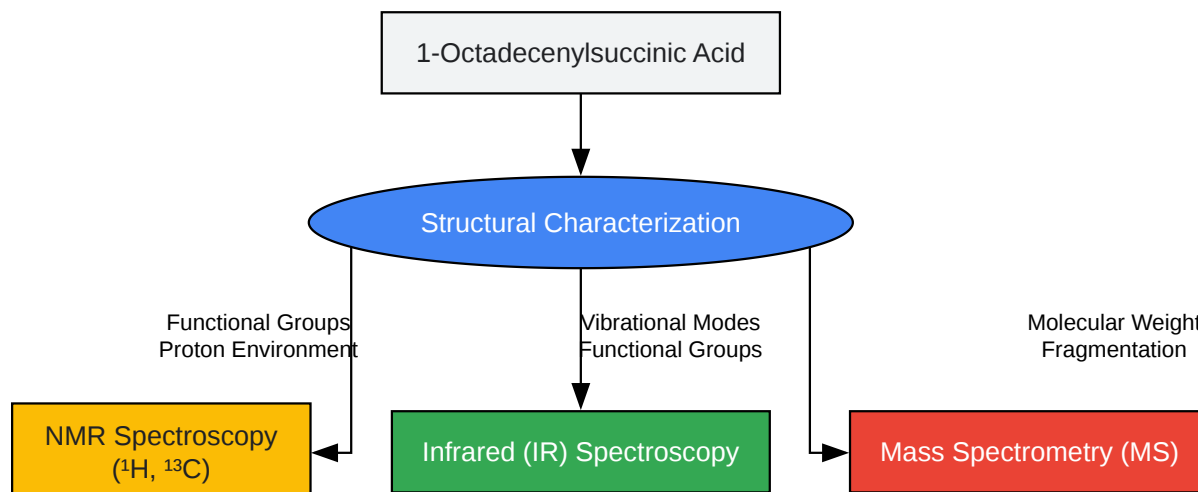
- **Reaction Time:** The reaction is allowed to proceed for a period of 2 to 8 hours.^[5] The progress of the reaction can be monitored by techniques such as infrared (IR) spectroscopy to observe the disappearance of the maleic anhydride peaks.
- **Purification:** After the reaction is complete, the excess unreacted 1-octadecene is removed by vacuum distillation.^[3] The crude OSA is then collected.

The conversion of the anhydride to the corresponding dicarboxylic acid is a straightforward hydrolysis reaction.^[7]

- **Reactants:** Mix octadecenyl succinic anhydride with a slight molar excess of water in a reaction flask.
- **Reaction Conditions:** Heat the mixture to approximately 80°C with stirring for about 30 minutes.^[7]
- **Monitoring:** The completion of the reaction can be confirmed by IR spectroscopy, indicated by the disappearance of the anhydride carbonyl peaks and the appearance of carboxylic acid carbonyl and hydroxyl peaks.^[7]
- **Isolation:** The resulting **1-octadecenylsuccinic acid** can then be isolated. Further purification can be achieved by recrystallization if necessary.

Characterization

The structural elucidation and confirmation of **1-octadecenylsuccinic acid** are performed using a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).



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*Workflow for the characterization of **1-octadecenylsuccinic acid**.*

NMR spectroscopy is a powerful tool for determining the detailed molecular structure. Both ¹H and ¹³C NMR are employed.

- ¹H NMR: The proton NMR spectrum provides information about the number and types of hydrogen atoms present. Key expected signals include those for the vinyl protons of the octadecenyl chain, the aliphatic protons of the long alkyl chain, the methylene and methine protons of the succinic acid backbone, and the acidic protons of the carboxyl groups.
- ¹³C NMR: The carbon-13 NMR spectrum reveals the different carbon environments in the molecule. Distinct signals are expected for the carbonyl carbons of the carboxylic acids, the sp² hybridized carbons of the double bond, and the numerous sp³ hybridized carbons of the long alkyl chain.

Experimental Protocol (General):

- Sample Preparation: Dissolve a small amount of the purified **1-octadecenylsuccinic acid** in a suitable deuterated solvent (e.g., CDCl₃, DMSO-d₆).
- Data Acquisition: Acquire ¹H and ¹³C NMR spectra using a high-field NMR spectrometer.

- Data Analysis: Process the spectra to determine chemical shifts (δ), coupling constants (J), and integration values to elucidate the structure.

Spectra for (1-Octadecenyl)succinic acid are available in public databases such as SpectraBase.^{[8][9]}

IR spectroscopy is used to identify the functional groups present in the molecule.

- Key Vibrational Bands:
 - A broad O-H stretch from the carboxylic acid groups, typically in the range of 2500-3300 cm^{-1} .
 - A strong C=O stretch from the carbonyl of the carboxylic acids, usually around 1700-1725 cm^{-1} .
 - C-H stretching vibrations from the alkyl chain, just below 3000 cm^{-1} .
 - A C=C stretch from the alkene, typically around 1640-1680 cm^{-1} .

Experimental Protocol (General):

- Sample Preparation: The sample can be prepared as a thin film by casting from a volatile solvent like chloroform (CHCl_3) onto a salt plate (e.g., NaCl or KBr).^[8]
- Data Acquisition: Record the IR spectrum using a Fourier-Transform Infrared (FTIR) spectrometer.
- Data Analysis: Identify the characteristic absorption bands to confirm the presence of the expected functional groups.

An IR spectrum for (1-Octadecenyl)succinic acid is available in the NIST WebBook and SpectraBase.^{[8][10]}

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule, further confirming its identity.

- Expected Data: The mass spectrum should show a molecular ion peak (M^+) or a protonated molecular peak ($[M+H]^+$) corresponding to the molecular weight of **1-octadecenylsuccinic acid** (368.55 g/mol). The fragmentation pattern can provide additional structural information.

Experimental Protocol (General):

- Sample Introduction: Introduce the sample into the mass spectrometer, often via direct infusion or coupled with a chromatographic technique like Gas Chromatography (GC-MS) or Liquid Chromatography (LC-MS).
- Ionization: Utilize an appropriate ionization technique, such as Electron Ionization (EI) or Electrospray Ionization (ESI).
- Data Analysis: Analyze the resulting mass spectrum to determine the mass-to-charge ratio (m/z) of the parent ion and major fragment ions.

Biological Activity and Applications

While succinic acid itself is a key metabolic intermediate in the Krebs cycle, there is limited information in the public domain regarding specific signaling pathways for **1-octadecenylsuccinic acid**.^[11] Its precursor, octadecenyl succinic anhydride (OSA), is widely used in industrial applications, particularly as a sizing agent in the paper industry to impart water resistance.^{[3][12]} It is also used as an intermediate in the synthesis of additives for lubricants and dispersants.^{[4][13][14]} The properties of **1-octadecenylsuccinic acid** suggest its potential use as a surfactant, emulsifier, or corrosion inhibitor due to its amphiphilic nature. Further research is needed to explore its potential biological activities and applications in drug development.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Octadecenylsuccinic Acid: Molecular Structure and Characterization]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15075616#1-octadecenylsuccinic-acid-molecular-structure-and-characterization]

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